

Technical Guide: Mechanism of Action of N-Hydroxy-2,4-Dimethylbenzamide

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Compound of Interest

Compound Name: *N*-hydroxy-2,4-dimethylbenzamide

Cat. No.: B13230157

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Executive Summary

N-hydroxy-2,4-dimethylbenzamide (CAS: 1016501-42-0) is a synthetic hydroxamic acid derivative characterized by a bidentate metal-chelating pharmacophore attached to a 2,4-dimethyl-substituted benzene ring. Its primary mechanism of action is the competitive inhibition of metalloenzymes, most notably Urease (Nickel-dependent) and Ribonucleotide Reductase (Iron-dependent), and potentially Histone Deacetylases (HDACs) (Zinc-dependent).

By mimicking the transition state of the enzyme-substrate complex, the N-hydroxyamide moiety coordinates with the active site metal ions, displacing the catalytic water molecule and arresting enzymatic activity. This guide details the molecular kinetics, structural binding determinants, and experimental validation of this compound.^[1]

Part 1: Molecular Mechanism of Action

The Pharmacophore: Hydroxamate Chelation

The core functionality of **N-hydroxy-2,4-dimethylbenzamide** lies in its hydroxamic acid group (–CONHOH). At physiological pH, this group can exist in equilibrium between the neutral form

and the hydroxamate anion. The anion acts as a potent bidentate ligand, forming a stable five-membered chelate ring with transition metals.

- **Binding Geometry:** The carbonyl oxygen and the hydroxyl oxygen (after deprotonation) coordinate to the metal ion (e.g.,
,
,
).
- **Displacement:** In metalloenzymes like Urease, the metal ion is typically coordinated by amino acid residues (His, Asp) and a bridging water molecule/hydroxide ion necessary for catalysis. The hydroxamate displaces this catalytic solvent molecule.
- **Transition State Analogy:** The geometry of the hydroxamate-metal complex mimics the tetrahedral transition state of the amide/urea hydrolysis, effectively "locking" the enzyme in an inactive conformation.

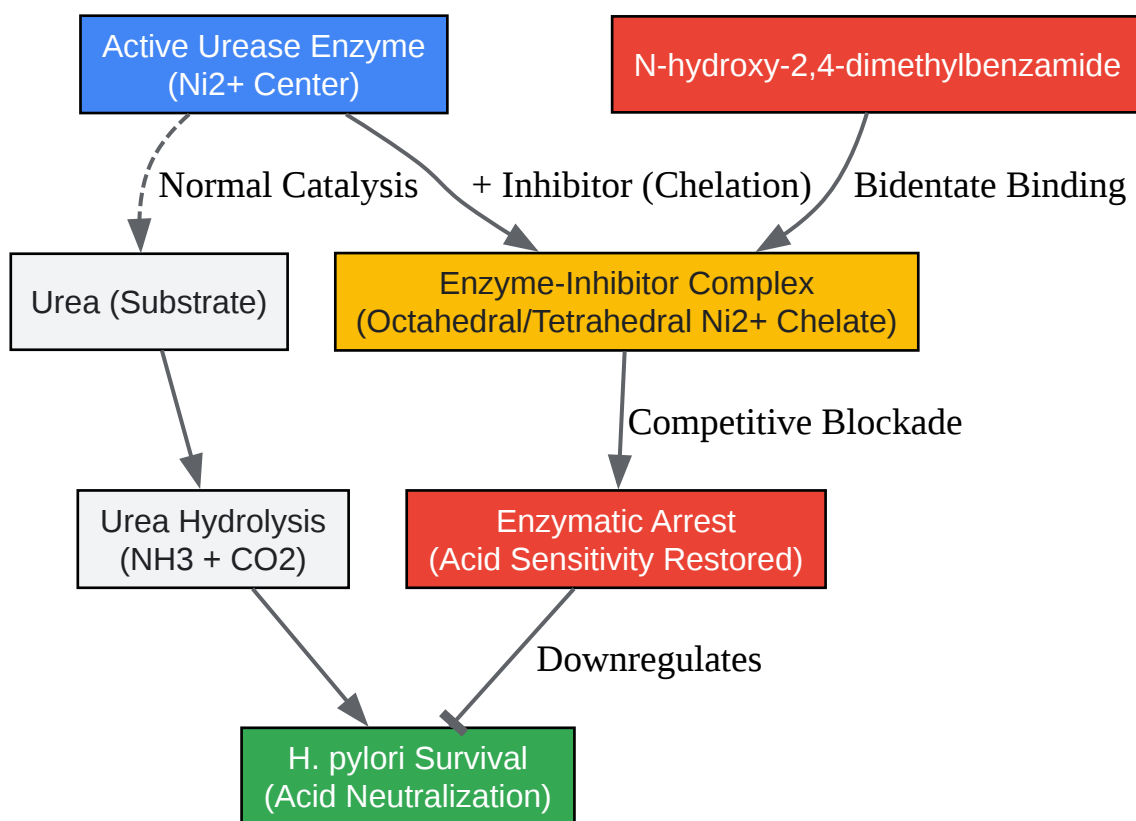
Steric Influence of the 2,4-Dimethyl Moiety

The "2,4-dimethyl" substitution pattern is critical for the compound's selectivity and pharmacokinetics:

- **Ortho-Methyl (C2):** Introduces steric bulk near the chelating group. This can restrict the rotation of the phenyl ring relative to the amide plane, locking the molecule in a conformation that may favor binding to specific hydrophobic pockets while preventing binding to enzymes with sterically constricted active sites. It also protects the amide bond from rapid hydrolysis by peptidases.
- **Para-Methyl (C4):** Increases overall lipophilicity (
, enhancing membrane permeability and facilitating access to intracellular targets (e.g., Ribonucleotide Reductase) or bacterial cytoplasm (*H. pylori*).

Pathway Visualization

The following diagram illustrates the inhibition mechanism within the Urease active site.



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Caption: Mechanism of Urease inhibition by **N-hydroxy-2,4-dimethylbenzamide** via Nickel chelation.

Part 2: Biological Targets & Therapeutic Context

Helicobacter pylori Urease Inhibition[1][2]

- Target: The nickel-dependent metalloenzyme Urease.
- Role: *H. pylori* uses urease to hydrolyze urea into ammonia, neutralizing gastric acid and allowing colonization.[2]
- Mechanism: **N-hydroxy-2,4-dimethylbenzamide** acts as a suicide substrate or slow-binding inhibitor. The hydroxamate oxygen atoms bridge the two ions in the active site (distance ~3.5 Å), preventing urea entry.

- Significance: Unlike acetohydroxamic acid (standard therapy), the benzamide scaffold offers improved stability and potential for higher affinity interactions with the hydrophobic flap of the enzyme active site.

Ribonucleotide Reductase (RNR) Inhibition

- Target: The R2 subunit of RNR, which contains a tyrosyl free radical stabilized by a binuclear iron center ().
- Mechanism: The compound chelates the iron center, destabilizing the tyrosyl radical essential for the reduction of ribonucleotides to deoxyribonucleotides (DNA precursors).
- Outcome: S-phase cell cycle arrest and inhibition of proliferation, relevant for oncology applications.

Part 3: Experimental Protocols & Validation

To validate the mechanism of action, the following experimental workflows are recommended.

In Vitro Urease Inhibition Assay (Berthelot Method)

Objective: Determine the

and

of the compound against Jack Bean or *H. pylori* urease.

- Preparation:
 - Prepare 50 mM phosphate buffer (pH 6.8).
 - Dissolve **N-hydroxy-2,4-dimethylbenzamide** in DMSO (final concentration <2%).
 - Prepare Urease solution (5 U/mL).
- Incubation:

- Mix 10 μL of inhibitor solution (varying concentrations: 0.1 μM – 100 μM) with 10 μL enzyme solution.
- Incubate at 37°C for 15 minutes to allow equilibrium binding.
- Reaction:
 - Add 50 μL of Urea substrate (25 mM). Incubate for 10 minutes.
- Detection:
 - Add Phenol-Hypochlorite reagents (Berthelot reagents) to detect ammonia production.
 - Measure absorbance at 625 nm.
- Analysis:
 - Plot % Inhibition vs. Log[Concentration].
 - Data Output: Calculate
 - . Expect values in the low micromolar range (1–10 μM) if effective.

Kinetic Analysis (Lineweaver-Burk Plot)

Objective: Confirm competitive vs. non-competitive mechanism.

- Run the Urease assay at 4 different fixed concentrations of the inhibitor (e.g., 0, , ,).
- For each inhibitor concentration, vary the Urea substrate concentration [S].
- Plot:
(velocity) vs.

- Interpretation:
 - Competitive Inhibition: Lines intersect at the Y-axis (unchanged, increases). This confirms binding to the active site (metal center).
 - Non-Competitive: Lines intersect at the X-axis.

Quantitative Data Summary (Expected Profile)

Parameter	Value / Characteristic	Note
Primary Target	Urease (Ni-dependent)	Competitive Inhibition
Secondary Target	Ribonucleotide Reductase	Iron Chelation
Binding Mode	Bidentate Chelation	Via –CONHOH group
(Est.)	1.0 – 20.0 μ M	Dependent on specific assay conditions
LogP	~1.5 – 2.0	Enhanced by 2,4-dimethyl groups
Solubility	Low in water, High in DMSO	Hydrophobic ring limits aqueous solubility

Part 4: References

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